

# Technical Support Center: 3-Bromo-2-chloro-5-iodopyridine

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## Compound of Interest

Compound Name: **3-Bromo-2-chloro-5-iodopyridine**

Cat. No.: **B1452450**

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Welcome to the technical support resource for **3-Bromo-2-chloro-5-iodopyridine** (CAS No. 1211586-80-9). This guide is designed for researchers, medicinal chemists, and process development scientists to ensure the stability and successful application of this versatile halogenated pyridine building block. Here, we address common questions and troubleshooting scenarios encountered during its storage and handling.

## Frequently Asked Questions (FAQs)

**Q1:** What are the recommended long-term storage conditions for **3-Bromo-2-chloro-5-iodopyridine**?

**A1:** For optimal long-term stability, **3-Bromo-2-chloro-5-iodopyridine** should be stored at 2-8°C in a tightly sealed container, under an inert atmosphere (e.g., argon or nitrogen), and protected from light.<sup>[1]</sup> The combination of multiple halogen substituents on the pyridine ring can make the molecule susceptible to degradation under improper conditions.

**Q2:** Why is storage under an inert atmosphere and in the dark so critical?

**A2:** The recommendation for storage under an inert atmosphere and in the dark is a precautionary measure based on the general reactivity of halogenated aromatic compounds. Halogen-carbon bonds, particularly the carbon-iodine bond, can be susceptible to cleavage by light (photolysis). Furthermore, reaction with atmospheric moisture and oxygen, though likely slow at low temperatures, can lead to the formation of impurities over time.

Q3: What are the physical and chemical properties of **3-Bromo-2-chloro-5-iodopyridine**?

A3: A summary of the key physical and chemical properties is provided in the table below.

Property	Value
CAS Number	1211586-80-9
Molecular Formula	C5H2BrClIN
Molecular Weight	318.34 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Typically a solid.
Storage Temperature	2-8°C <a href="#">[1]</a>

Q4: What personal protective equipment (PPE) should be used when handling this compound?

A4: When handling **3-Bromo-2-chloro-5-iodopyridine**, it is essential to use appropriate PPE to avoid direct contact. This includes safety goggles or a face shield, chemical-resistant gloves, and a lab coat.[\[3\]](#)[\[4\]](#) All handling should be performed in a well-ventilated area or a chemical fume hood.[\[3\]](#)[\[5\]](#)

Q5: Is this compound compatible with common laboratory solvents and reagents?

A5: While specific reactivity data is limited, based on its structure, **3-Bromo-2-chloro-5-iodopyridine** is expected to be incompatible with strong oxidizing agents and strong acids, which is a common characteristic for similar bromo- and chloropyridines.[\[6\]](#) Caution should be exercised when using strong bases or nucleophiles, as substitution reactions at the halogenated positions may occur, especially at elevated temperatures.

## Troubleshooting Guide

This section addresses common problems that may arise during the use of **3-Bromo-2-chloro-5-iodopyridine** in your experiments.

Problem 1: The solid has developed a yellowish or brownish tint over time.

- Potential Cause: This discoloration is often an indication of partial degradation of the compound. This can be caused by exposure to light, air (oxygen or moisture), or elevated temperatures. The carbon-iodine bond is often the most labile and can be a source of decomposition.
- Solution:
  - Verify the purity of the material using an appropriate analytical method, such as HPLC or LC-MS, before use.
  - If the purity is compromised, consider purifying the material by recrystallization or column chromatography, if feasible.
  - To prevent future discoloration, ensure the compound is stored under the recommended conditions: 2-8°C, in the dark, and under an inert atmosphere.[\[1\]](#)

Problem 2: Inconsistent results in cross-coupling reactions (e.g., Suzuki, Sonogashira).

- Potential Cause: Inconsistent yields or the formation of unexpected byproducts can be due to degraded starting material. The presence of impurities, such as hydrolyzed or oxidized species, can interfere with the catalytic cycle of the cross-coupling reaction.
- Solution:
  - Always use a fresh bottle of the reagent or a sample that has been properly stored.
  - If you suspect degradation, analyze the starting material for purity.
  - Ensure that all solvents and other reagents used in the reaction are anhydrous and of high purity, as moisture can also negatively impact many cross-coupling reactions.

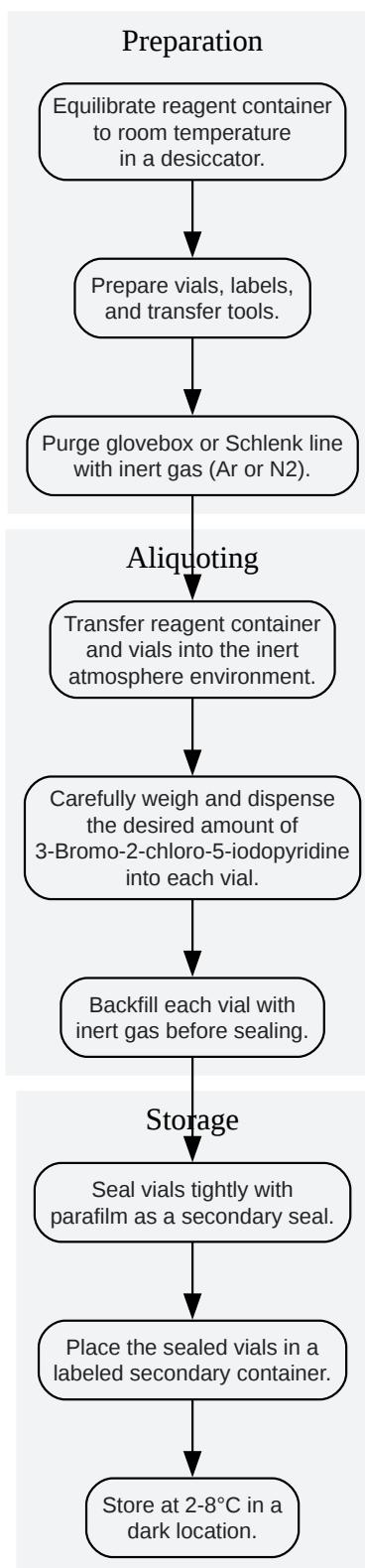
Problem 3: The compound appears to be clumpy or difficult to handle.

- Potential Cause: Clumping can occur if the compound has absorbed moisture from the atmosphere. This is more likely if the container has been opened multiple times in a humid environment.
- Solution:

- Dry the material under a high vacuum for a few hours before use. Avoid heating, as this may cause degradation.
- To prevent this issue, it is best to aliquot the compound into smaller, single-use vials under an inert atmosphere. This minimizes the exposure of the bulk material to the atmosphere.

## Experimental Workflow: Best Practices for Handling and Aliquoting

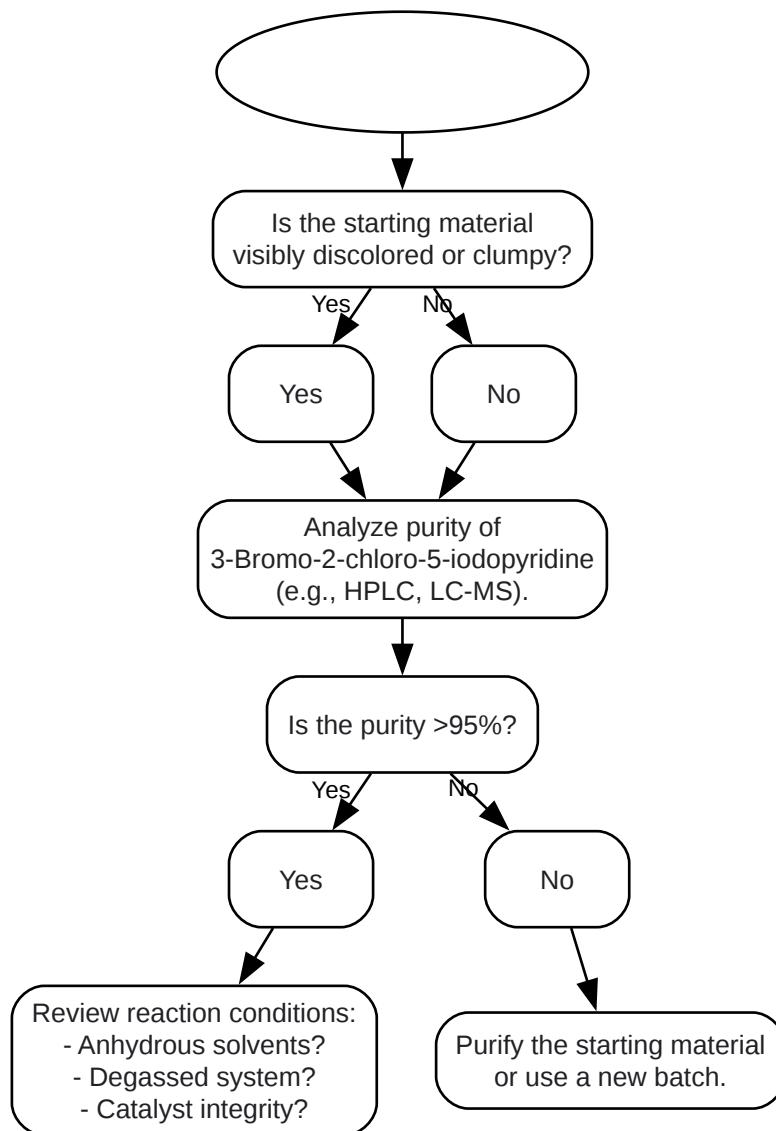
To maintain the integrity of **3-Bromo-2-chloro-5-iodopyridine**, follow this recommended workflow for handling and aliquoting the reagent.

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Caption: Workflow for aliquoting and storing **3-Bromo-2-chloro-5-iodopyridine**.

## Troubleshooting Decision Tree

If you encounter issues in your reaction, use this decision tree to diagnose potential stability-related problems with your **3-Bromo-2-chloro-5-iodopyridine**.



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Caption: Decision tree for troubleshooting reaction issues.

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## References

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Address: 3281 E Guasti Rd  
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